Technical Support Center: Cholecystokinin Pentapeptide (CCK-5) Stability

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Compound of Interest		
Compound Name:	*Cholecystokinin pentapeptide*	
CAS No.:	*18917-24-3*	
Cat. No.:	*B1668896*	Get Quote

Subject: Critical Storage Parameters: -20°C vs. -80°C for CCK-5 (Gly-Trp-Met-Asp-Phe-NH

) Document ID: TSC-CCK5-STAB-01 Last Updated: February 23, 2026 Author: Senior Application Scientist, Peptide Formulation Division

Executive Summary

Cholecystokinin Pentapeptide (CCK-5) is a bioactive fragment containing Methionine (Met), Tryptophan (Trp), and Aspartic Acid (Asp). This specific sequence renders it highly susceptible to three distinct degradation pathways: oxidation (Met/Trp), photo-degradation (Trp), and hydrolytic cleavage/isomerization (Asp).

While -20°C is the industry standard for lyophilized peptides, -80°C is the mandatory standard for CCK-5 in solution or for banking lyophilized aliquots longer than 12 months. This guide details the thermodynamic reasons for this distinction and provides troubleshooting protocols.

Module 1: The Physics of Storage (-20°C vs. -80°C)

The decision between -20°C and -80°C is not merely about "colder is better"; it is about the Glass Transition Temperature (

) of the peptide matrix.

The "Micro-Mobility" Trap at -20°C

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In a standard -20°C freezer, aqueous peptide solutions often exist in a "rubbery" state rather than a true "glassy" state.

- Threshold: Most peptide/buffer formulations have a

  between -20°C and -30°C.

- The Risk: If your freezer fluctuates to -18°C (common during defrost cycles), the solution crosses the

  . Water molecules regain mobility, allowing reactive species (dissolved oxygen) to attack the Methionine residue, and facilitating Aspartic acid hydrolysis.

- The -80°C Advantage: At -80°C, the system is deep below

  . Molecular diffusion effectively stops. Chemical kinetics are arrested.

Visualization: The Stability Phase Diagram

The following diagram illustrates the relationship between storage temperature, molecular mobility, and degradation risk.

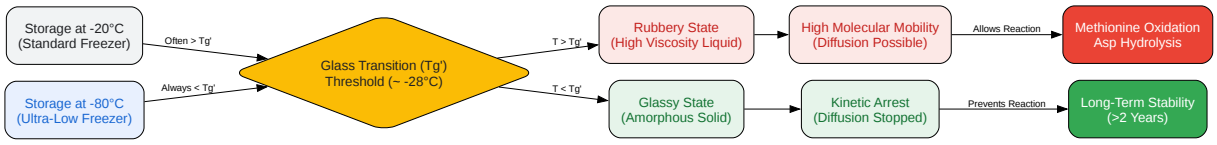

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Figure 1: Kinetic stability of CCK-5 relative to the glass transition temperature (

).

Module 2: Troubleshooting Degradation

If your CCK-5 experimental results are inconsistent (e.g., shifting

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values in calcium mobilization assays), use this guide to diagnose the chemical failure.

The "Met-Asp" Vulnerability Profile

CCK-5 (Gly-Trp-Met-Asp-Phe-NH

) has specific weak points.

Degradation Type	Vulnerable Residue	Cause	Diagnostic Sign (Mass Spec)	Prevention
Oxidation	Met (Methionine)	Oxygen exposure; Freeze-thaw cycles.	+16 Da (Met-Sulfoxide)+32 Da (Met-Sulfone)	Argon overlay; Storage at -80°C.
Hydrolysis	Asp (Aspartic Acid)	Moisture; Acidic pH; "Rubbery" frozen state.	+18 Da (Cleavage)-18 Da (Cyclic Imide)	Desiccation; Neutral pH buffers.
Photo-oxidation	Trp (Tryptophan)	Light exposure (UV/Blue).[1]	+16 Da / +32 Da (Kynurenine pathway)	Amber vials; Foil wrap.

Diagnostic Workflow

If potency loss is suspected:

- Visual Check: Is the lyophilized cake collapsed or sticky? (Indicates moisture ingress).
- Solubility Check: Does it dissolve instantly in water/buffer? (Aggregation often leads to turbidity).
- LC-MS Verification: Run a standard gradient. Look specifically for the +16 Da peak. If the +16 Da peak exceeds 5% of the total area, the batch is compromised for sensitive kinetic studies.

Module 3: Best Practice Protocols

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Protocol A: Reconstitution & Aliquoting (The "Argon Rule")

Why: Met and Trp residues oxidize rapidly in solution. The "air" in your vial is 21% oxygen—enough to degrade micromolar peptide solutions in hours.

- Equilibrate: Allow the lyophilized vial to warm to Room Temperature (RT) inside a desiccator (20–30 mins). Never open a cold vial; condensation will destroy the Asp residue.
- Solvent Selection:
  - Preferred: Degassed PBS or Water (pH 7.0–7.4).
  - Avoid: DMSO for this specific peptide if possible, as DMSO can accelerate oxidation of Met unless high-grade/anhydrous.
- Dissolution: Add solvent.[2][3] Do not vortex vigorously (causes shear stress). Swirl gently.
- The Gas Overlay (Critical): Before capping aliquots, gently blow a stream of inert gas (Argon or Nitrogen) into the headspace of the tube for 2–3 seconds.
- Snap Freeze: Flash freeze aliquots in liquid nitrogen or dry ice/ethanol bath.
- Store: Immediately transfer to -80°C.

Protocol B: Handling Lyophilized Powder

- Short Term (< 2 months): -20°C is acceptable if the vial is sealed with Parafilm.
- Long Term (> 2 months): -80°C is recommended to prevent slow oxidation.

Visualization: The Reconstitution Workflow

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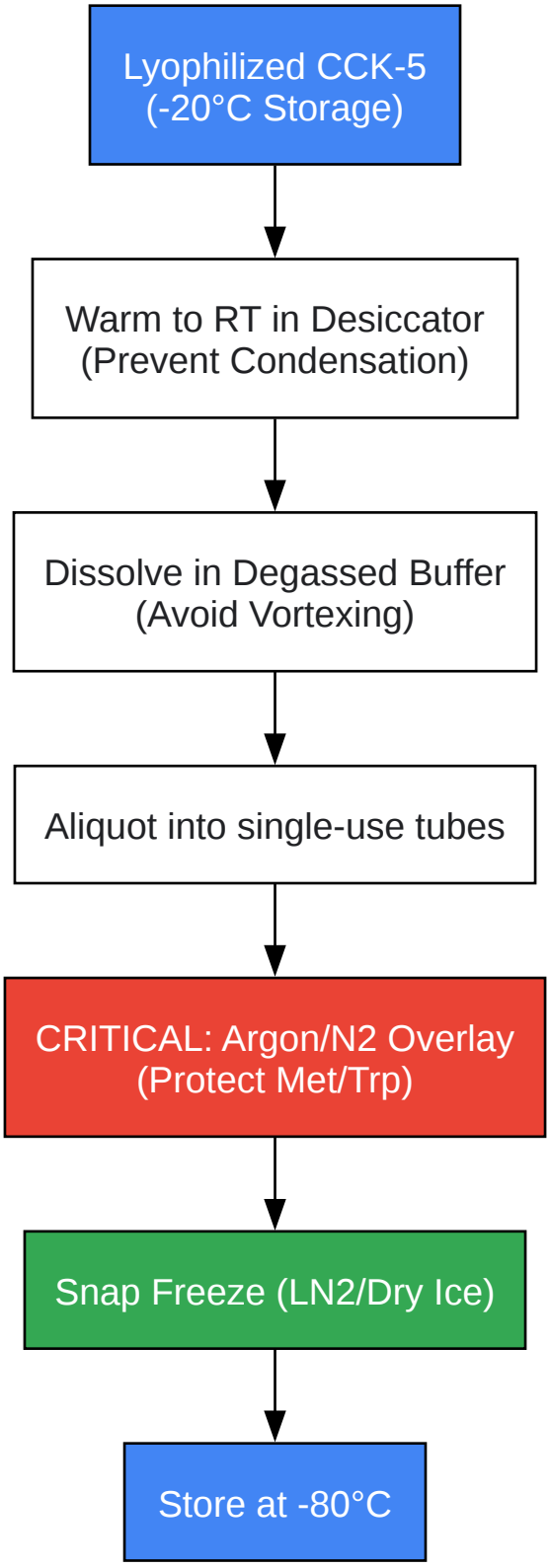

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Figure 2: Step-by-step reconstitution workflow emphasizing oxidation protection.

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Module 4: Frequently Asked Questions (FAQs)

Q1: My CCK-5 arrived on blue ice (thawed). Is it degraded? A: Likely not. Lyophilized CCK-5 is stable at room temperature for several days to weeks.[4] The degradation rates discussed above (Met oxidation) are slow in the solid state. However, immediately place it in -20°C or -80°C upon receipt. If it arrived in solution and thawed, perform an LC-MS check for the +16 Da shift.

Q2: Can I refreeze a thawed aliquot of CCK-5? A:No. The freeze-thaw process creates ice crystals that can mechanically shear the peptide, and the transition through the "rubbery state" (see Module 1) accelerates oxidation. Always use single-use aliquots.

Q3: Why do you recommend against DMSO? A: While DMSO is a universal solvent, it is an oxidizing agent itself (dimethyl sulfoxide). For peptides containing Methionine (Met), prolonged storage in DMSO can lead to oxygen transfer from the solvent to the peptide. If you must use DMSO for solubility, use anhydrous, high-purity grade and use the solution immediately.

Q4: I only have a -20°C freezer. How can I store the solution safely? A: If -80°C is impossible, you must lower the

of your formulation. Adding a cryoprotectant like Trehalose or Sucrose (1–5%) can help stabilize the glassy state at higher temperatures, though -80°C remains the superior physical barrier to degradation.

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